

Aluminum Formate (CAS 7360-53-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Aluminum formate

Cat. No.: B1211560

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Aluminum formate, with the CAS number 7360-53-4, is the aluminum salt of formic acid, possessing the chemical formula $\text{Al}(\text{HCOO})_3$. This white, crystalline powder has garnered significant interest across various scientific and industrial domains due to its versatile properties. This technical guide provides an in-depth overview of **aluminum formate**, encompassing its chemical and physical characteristics, detailed synthesis protocols, and diverse applications. A particular focus is placed on its relevance to materials science and its established use in topical formulations pertinent to drug development professionals. This document summarizes key quantitative data in tabular form and includes detailed experimental methodologies and visual diagrams to elucidate complex processes and relationships.

Chemical and Physical Properties

Aluminum formate is a white, crystalline powder that is soluble in hot water and slightly soluble in cold water.[1][2] It is generally considered insoluble in water.[3] The as-synthesized form often contains guest molecules, such as carbon dioxide, water, and formic acid, which can be removed through an activation step, typically heating, to yield pure $\text{Al}(\text{HCOO})_3$. [3]

Table 1: Physical and Chemical Properties of **Aluminum Formate**

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 7360-53-4 | [4] |
| Molecular Formula | C ₃ H ₃ AlO ₆ | [4] |
| Molecular Weight | 162.03 g/mol | [4][5] |
| Appearance | White, crystalline powder | [1][2] |
| Solubility | Soluble in hot water, slightly soluble in cold water | [1][2] |
| Water Solubility | 86.1 g/L at 20°C | [6] |

Synthesis of Aluminum Formate

High-yield synthesis of **aluminum formate** can be achieved through several methods, most notably through reflux and hydrothermal processes.

Synthesis Methodologies

Table 2: Summary of **Aluminum Formate** Synthesis Methods

| Method | Aluminum Source | Formic Acid | Temperature | Time | Yield | Reference(s) |
|--------------|--------------------|-------------|-------------|----------|-------|--------------|
| Reflux | Aluminum Hydroxide | Excess | 100°C | 48 hours | 95% | [7] |
| Hydrothermal | Aluminum Hydroxide | Excess | 130°C | 3 days | 83% | [7] |

Detailed Experimental Protocols

2.2.1. Reflux Synthesis

This method provides a high yield of **aluminum formate**.

- Materials:

- Aluminum hydroxide (1.2 g, 0.015 mol)
- Formic acid (100 ml)
- Ethanol (for washing)
- Procedure:
 - In a 250-ml three-neck round-bottom flask, combine the aluminum hydroxide and formic acid.
 - Heat the mixture to 100°C and maintain at reflux for 48 hours with continuous stirring.
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Separate the resulting white solid product from the excess formic acid via centrifugation.
 - Wash the solid product thoroughly with a large volume of ethanol.
 - Collect the final product by vacuum filtration and allow it to air-dry.^[7]

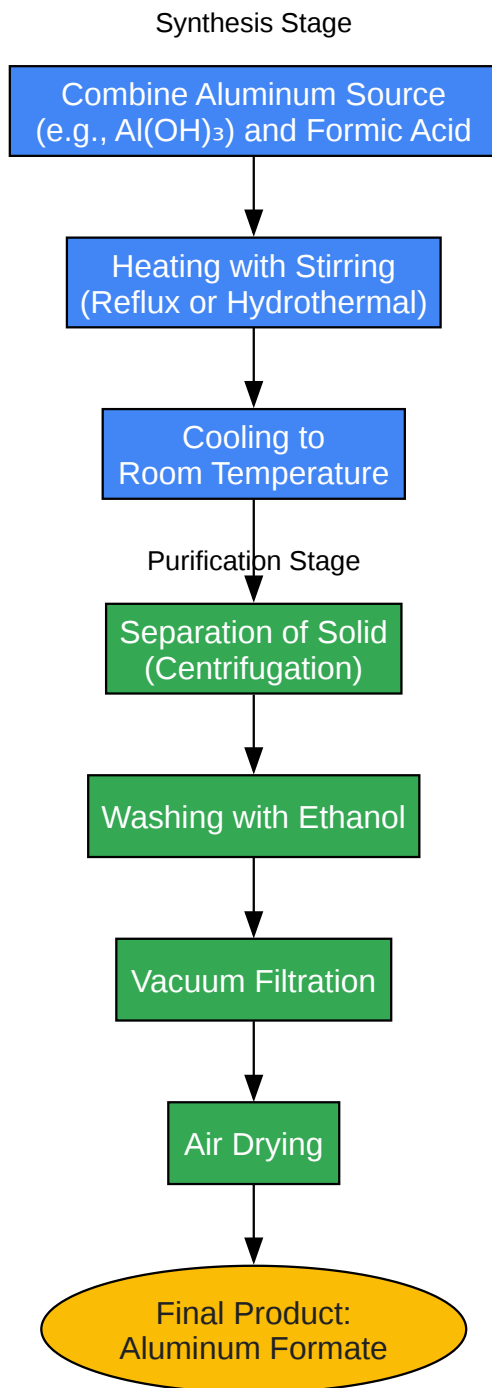
2.2.2. Hydrothermal Synthesis of Single Crystals

This method is employed for producing single crystals of **aluminum formate**.

- Materials:
 - Aluminum hydroxide (50 mg, 0.234 mmol)
 - Formic acid (7 ml)
 - Ethanol (for washing)
- Procedure:
 - In a Teflon liner, add the aluminum hydroxide and formic acid.
 - Stir the mixture at room temperature for 30 minutes to form a homogeneous suspension.

- Place the Teflon liner into a 23-ml Parr stainless steel autoclave.
- Heat the autoclave to 130°C and maintain this temperature for 3 days.
- Allow the autoclave to cool down slowly to room temperature.
- Wash the resulting colorless cubic crystals with a copious amount of ethanol.
- Collect the crystals by vacuum filtration and let them air-dry.[\[7\]](#)

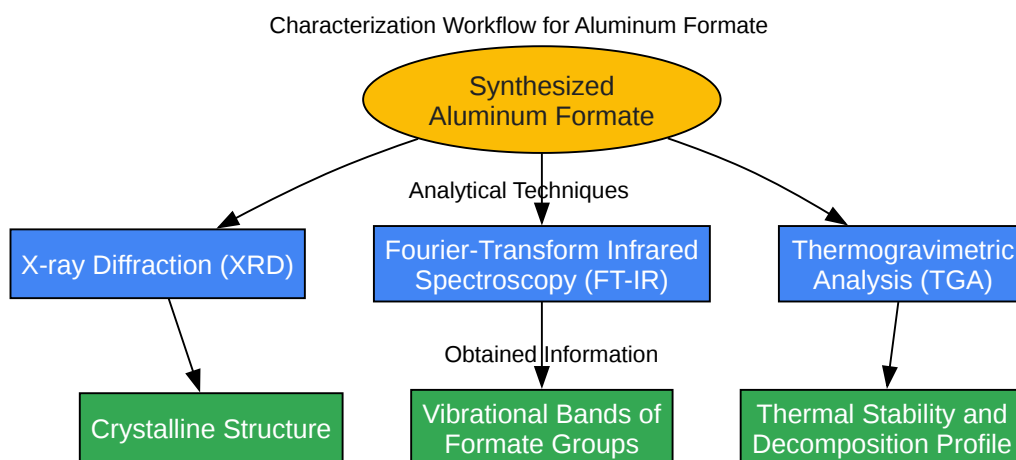
General Experimental Workflow for Aluminum Formate Synthesis

[Click to download full resolution via product page](#)Caption: General experimental workflow for the synthesis of **aluminum formate**.

Characterization

The identity and purity of synthesized **aluminum formate** can be confirmed using various analytical techniques.

- X-ray Diffraction (XRD): To confirm the crystalline structure.
- Fourier-Transform Infrared Spectroscopy (FT-IR): To identify the characteristic vibrational bands of the formate groups.
- Thermogravimetric Analysis (TGA): To determine thermal stability and the temperature at which guest molecules are removed.[7]



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Caption: Workflow for the characterization of synthesized **aluminum formate**.

Applications

Aluminum formate has a wide array of applications, ranging from industrial processes to consumer products.

- **Water Treatment:** It can be used as a coagulant for the removal of natural organic matter from surface water.[\[8\]](#)
- **CO₂ Capture:** As a metal-organic framework (MOF), **aluminum formate** shows high selectivity for CO₂ capture from dried flue gas streams.[\[9\]](#)[\[10\]](#)
- **Hydrogen Storage:** It has demonstrated potential for hydrogen storage at non-cryogenic temperatures and low pressures.[\[5\]](#)
- **Industrial Uses:** It is used in waterproofing, as a mordant, in tanning leather, and to improve the wet strength of paper.[\[1\]](#)[\[2\]](#)
- **Antiperspirants:** **Aluminum formate** is utilized in antiperspirant formulations.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Relevance for Drug Development Professionals

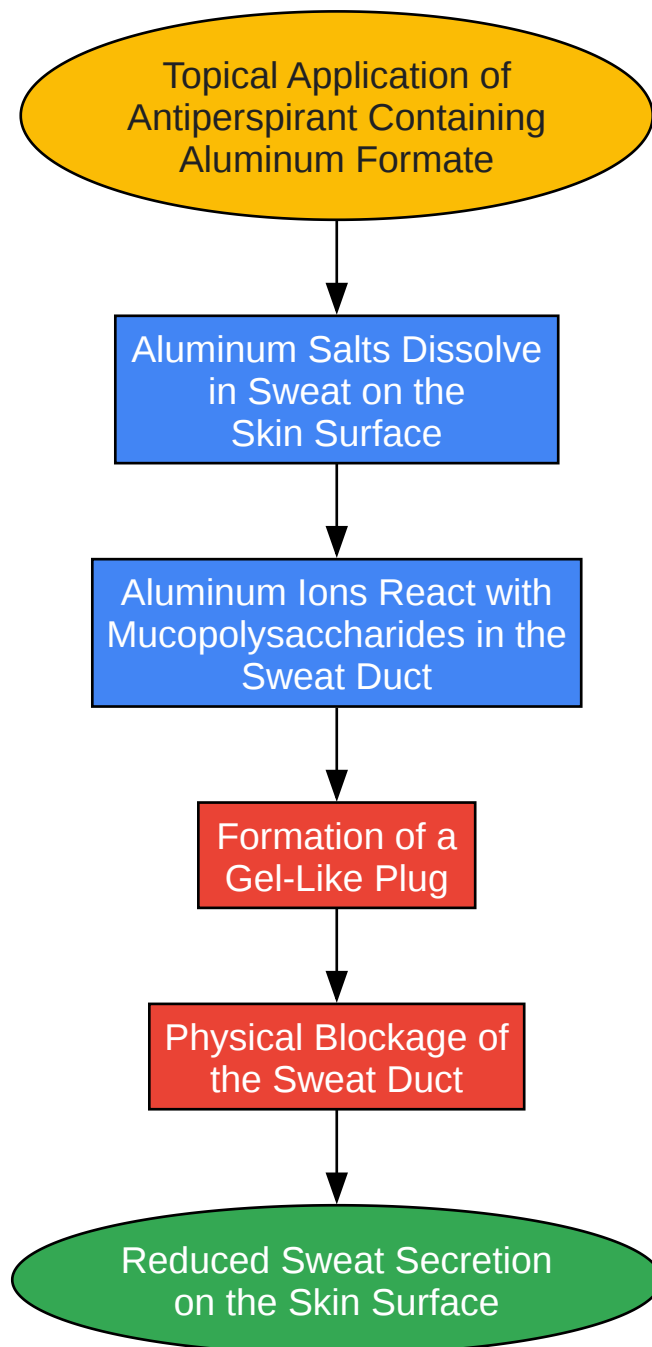
While not a therapeutic agent itself, **aluminum formate**'s application as an antiperspirant is of direct relevance to drug development professionals working on topical formulations.

Mechanism of Action in Antiperspirants

Aluminum-based compounds, including **aluminum formate**, are the active ingredients in many antiperspirants. Their primary mechanism of action is the physical blockage of the sweat ducts.

- **Reaction with Sweat:** Upon application to the skin, aluminum salts dissolve in sweat.
- **Formation of a Plug:** The aluminum ions react with mucopolysaccharides within the sweat duct, forming a gel-like plug.[\[3\]](#)
- **Blockage of Sweat Flow:** This plug physically obstructs the duct, preventing sweat from reaching the skin's surface.[\[3\]](#)[\[11\]](#)

Mechanism of Action of Aluminum Formate in Antiperspirants



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Caption: The mechanism of sweat reduction by **aluminum formate** in antiperspirants.

Safety and Toxicology

For any component in a topical formulation, a thorough understanding of its safety profile is crucial.

- Skin and Eye Irritation: **Aluminum formate** can cause skin and serious eye irritation.[12][13]
- Inhalation: Inhalation of dust may irritate the respiratory tract.[1][13]
- Carcinogenicity: There is no evidence to suggest that **aluminum formate** is carcinogenic.[7] Concerns about a link between aluminum-containing antiperspirants and breast cancer have not been substantiated by scientific evidence.[3]
- Personal Protective Equipment (PPE): When handling **aluminum formate** powder, it is recommended to wear protective gloves, eye protection, and respiratory protection if exposure limits are exceeded.[12][13]

Conclusion

Aluminum formate (CAS 7360-53-4) is a versatile compound with well-established synthesis methods and a growing list of applications. For researchers and scientists in materials science, its utility in CO₂ capture and hydrogen storage presents exciting opportunities. For drug development professionals, its role as an active ingredient in antiperspirant formulations, coupled with a known safety profile, makes it a relevant substance in the field of topical product development. The detailed protocols and structured data provided in this guide aim to facilitate further research and application of this multifaceted compound.

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